

Proper Disposal of Aminodiphenylmethane: A Guide for Laboratory Professionals

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Essential Safety and Logistical Information for the Proper Disposal of Aminodiphenylmethane

The proper disposal of **aminodiphenylmethane** is crucial for ensuring laboratory safety and environmental protection. As a chemical classified with hazards including acute oral toxicity, skin irritation, and serious eye irritation, it necessitates careful handling and adherence to regulated disposal protocols.[1] This guide provides procedural, step-by-step guidance for researchers, scientists, and drug development professionals to manage the disposal of **aminodiphenylmethane** waste effectively.

I. Immediate Safety and Personal Protective Equipment (PPE)

Before handling **aminodiphenylmethane** for disposal, it is imperative to wear the appropriate Personal Protective Equipment (PPE) to minimize exposure risks.

- Eye Protection: Wear safety goggles or a face shield.[1]
- Hand Protection: Use chemical-resistant gloves, such as nitrile gloves.[2]
- Body Protection: A laboratory coat and closed-toe shoes are mandatory to protect skin and clothing from potential splashes.
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH/MSHA approved respirator.[3]



Work should always be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3] An eyewash station and a safety shower should be readily accessible.
[3]

II. Waste Characterization and Segregation

Proper characterization and segregation of chemical waste are fundamental to compliant disposal and preventing hazardous reactions.

- Hazardous Waste Determination: The generator of the waste is responsible for determining if
 it qualifies as hazardous waste.[1] Given its properties, aminodiphenylmethane waste
 should be managed as hazardous.
- Waste Segregation: Do not mix aminodiphenylmethane waste with other waste streams.[4]
 [5] It should be collected in a designated and compatible waste container.[5] Incompatible materials to avoid mixing with aminodiphenylmethane waste include strong oxidizing agents and strong acids.[1]

III. Step-by-Step Disposal Protocol

The recommended method for the disposal of **aminodiphenylmethane** is through an approved and licensed hazardous waste disposal facility.[1]

- Containerization:
 - Place the waste material in a clearly labeled, sealed, and compatible container to prevent leaks or spills.[5][6] The container must be in good condition.[5]
 - For liquid waste, do not fill the container to more than 80% capacity to allow for expansion.
 [6][7]
- Labeling:
 - The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name ("Aminodiphenylmethane"), and any associated hazard symbols.[4][5]
- Storage:



- Store the sealed waste container in a designated, well-ventilated, and secure satellite
 accumulation area (SAA) until it is collected by a licensed waste disposal company.[1][4][5]
- Arrangement for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste.[8]
 - Do not dispose of aminodiphenylmethane down the sink or in regular trash.[4]

For small quantities, such as residue on lab equipment, rinse the contaminated items with a suitable solvent (e.g., acetone or ethanol) and collect the rinsate as hazardous waste in the designated container.[6]

Quantitative Safety Data

CAS Number 91-00-9 [1] Molecular Formula C13 H13 N [1]	
Molecular Formula C13 H13 N [1]	
Molecular Weight 183.25 g/mol [9]	
Appearance Light yellow liquid or solid [1]	
Melting Point 12 °C / 53.6 °F [1]	
Flash Point > 112 °C / > 233.6 °F [1]	
Solubility Sparingly soluble in water	

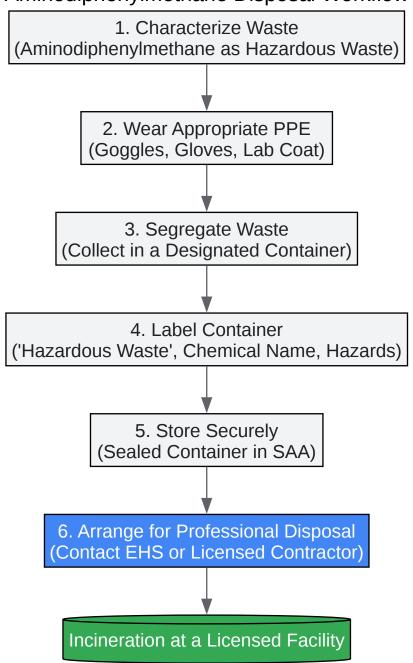
Experimental Protocols

Specific experimental protocols for the disposal of **aminodiphenylmethane** are not provided in standard safety data sheets as the ultimate disposal method is incineration at a licensed facility. The critical "protocol" for the laboratory professional involves the safe and compliant collection, segregation, and storage of the chemical waste pending its removal by a certified disposal service. Adherence to local, regional, and national hazardous waste regulations is mandatory.



Disposal Workflow Diagram

Aminodiphenylmethane Disposal Workflow



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Caption: Logical workflow for the proper disposal of aminodiphenylmethane.



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